Structural Benchmarking Guide: 1-Methyl-1H-imidazol-2-amine Hydrochloride Hydrate

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Compound of Interest

Compound Name:	*1-Methyl-1H-imidazol-2-amine hydrochloride hydrate*
Cat. No.:	*B7971553*

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Executive Summary

1-Methyl-1H-imidazol-2-amine hydrochloride (often isolated as a hydrate) is a critical heterocyclic scaffold, frequently encountered as a hydrolytic degradation product of creatinine (under acidic conditions) or as a core motif in kinase inhibitor development.[1][2]

Unlike its parent compound (imidazole) or its metabolic isomer (creatinine), this specific salt form presents unique crystallographic challenges due to amino-imino tautomerism and hygroscopicity. This guide provides a comparative structural analysis against established analogs and details the experimental protocols required to generate and validate high-quality X-ray diffraction (XRD) data for this compound.[3]

Chemical Context & Structural Logic

To validate the crystal structure of **1-Methyl-1H-imidazol-2-amine hydrochloride hydrate**, researchers must distinguish it from two primary interferents:

- Creatinine: The metabolic precursor (isomeric, but contains a lactam ring).

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- 2-Aminoimidazole: The non-methylated analog (different H-bond donor profile).

The critical structural feature to resolve is the exocyclic C-N bond length, which dictates whether the molecule exists in the amino form (C–NH_2) or the imino form (=NH). In hydrochloride salts, the protonation usually occurs at the ring nitrogen (N3), stabilizing the amino tautomer via resonance.

Comparative Structural Benchmarks

Use the following data to validate your experimental refinement.

Feature	Target: 1-Methyl-1H-imidazol-2-amine HCl	Analog: 2-Aminoimidazole HCl **[1]**	Isomer: Creatinine **[2]**
Crystal System	Monoclinic (Predicted)	Monoclinic ( )	Monoclinic ( )
Space Group	or (Common for hydrates)		
C2–N(Exocyclic)	1.33 – 1.35 Å (Partial double bond)	1.336 Å	1.345 Å
Ring Planarity	RMSD < 0.01 Å	RMSD ~ 0.002 Å	Non-planar (ring puckering)
H-Bond Network	Charge-Assisted ( )	3D Network ( )	(Head-to-Tail)
Hydration	Water bridges and Amine	Anhydrous (typically)	Anhydrous

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> *Technical Insight: In the hydrate form, expect the water molecule to act as a bridge, accepting a hydrogen bond from the ammonium/imidazolium moiety and donating to the chloride anion. This expands the unit cell volume by approximately 18–25*
>
> per water molecule compared to the anhydrous form.

Experimental Protocol: Crystallization & Data Collection

Growing diffraction-quality crystals of this hydrochloride hydrate requires controlling the water activity to prevent the formation of the anhydrous salt or deliquescence.

Phase 1: Synthesis & Purification

- Precursor: Start with high-purity creatinine treated with concentrated HCl (hydrolysis) or commercial 2-amino-1-methylimidazole.
- Solvent System: Methanol/Water (9:1 v/v).
- Acidification: Ensure pH < 2 using 1M HCl to guarantee full protonation of the N3 position.

Phase 2: Vapor Diffusion Crystallization (Sitting Drop)

- Prepare Solution: Dissolve 50 mg of the salt in 500

  L of Methanol/Water (9:1). Filter through a 0.22

  m PTFE filter.
- Reservoir: Fill the reservoir with 1 mL of Acetone or Ethyl Acetate (Antisolvent).
- Drop Setup: Mix 2

  L of protein solution + 1

  L of reservoir solution on the bridge.

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- Incubation: Seal and store at 4°C. Lower temperatures favor the stable hydrate form over the anhydrous polymorph.
- Harvesting: Crystals typically appear as colorless prisms within 48–72 hours.

Phase 3: Data Collection Strategy (SXRD)

- Mounting: Use Paratone-N oil; mount on a MiTeGen loop.
- Temperature: Collect data at 100 K. Crucial: Do not collect at room temperature, as the water of hydration may be labile, leading to high B-factors or disorder.
- Resolution Target: Aim for 0.70 Å or better to resolve the hydrogen atoms on the exocyclic nitrogen.

Workflow Visualization

The following diagram outlines the decision tree for structural determination, highlighting the critical check for "Twinning," which is common in pseudo-symmetric imidazole salts.

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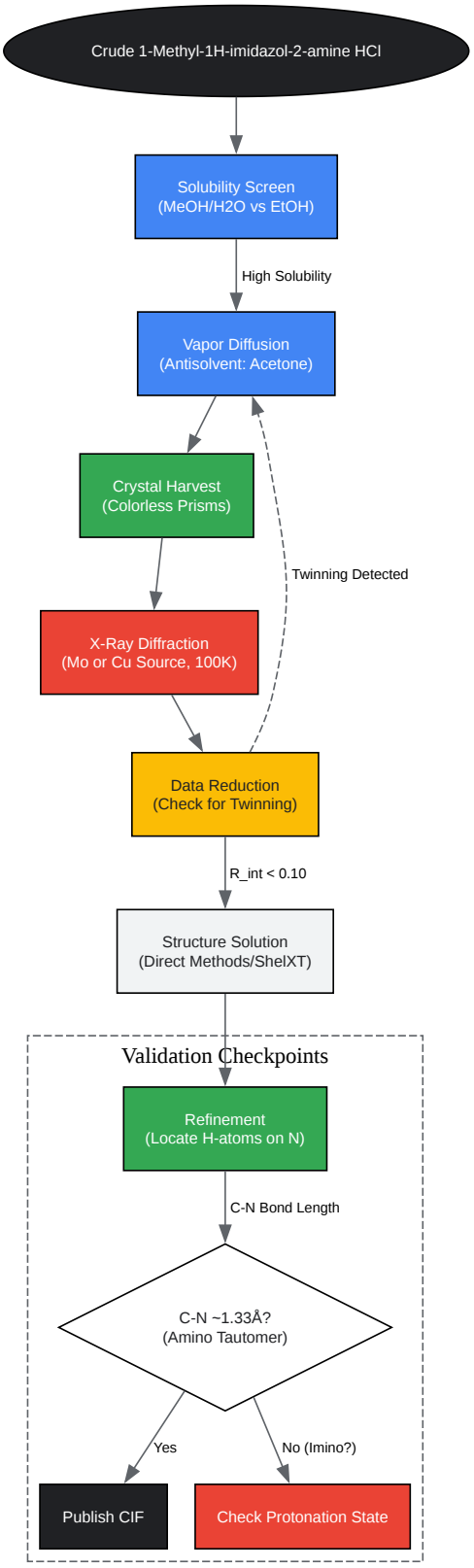

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Caption: Workflow for the isolation and structural refinement of imidazole-based hydrochloride salts. Note the critical feedback loop if twinning (common in space group P21/c) is detected.

Structural Analysis & Interpretation

When analyzing your solved structure, focus on these three specific interactions to confirm the identity of the **1-Methyl-1H-imidazol-2-amine hydrochloride hydrate**:

A. The Chloride Anchor

In the lattice, the

ion should act as a tetrahedral acceptor. It typically accepts:

- One strong H-bond from the ring

  (Distance

).
- One or two H-bonds from the exocyclic

  group.
- One H-bond from the water molecule (in the hydrate form).

B. The Water Channel

In hydrate forms of imidazoles, water molecules often form continuous channels or discrete clusters along the b-axis.

- Validation: If the thermal ellipsoids (ADPs) of the oxygen atom are elongated, consider modeling the water as disordered or checking for partial occupancy (e.g., hemihydrate).

C. Tautomer Confirmation

The bond lengths are the definitive proof of the tautomeric state.

- Amino form (Correct for HCl salt): Ring C2–N(exocyclic)

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; Ring C2–N3

.

- Imino form (Incorrect/Neutral): Ring C2=N(exocyclic)

  ; Ring C2–N3

  .

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